

# Physical and chemical properties of Kadsuric acid

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## Compound of Interest

Compound Name: Kadsuric acid

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## An In-depth Technical Guide to Kadsuric Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Kadsuric acid** is a naturally occurring triterpenoid compound that has been isolated from the plant *Kadsura coccinea*.<sup>[1][2]</sup> This technical guide provides a summary of the available physical and chemical properties of **Kadsuric acid**. While the compound has been identified and its basic chemical structure elucidated, detailed experimental data on its physical properties, comprehensive spectroscopic analyses, and specific biological activities are limited in publicly accessible scientific literature.

## Chemical and Physical Properties

**Kadsuric acid** is a complex organic molecule with the molecular formula  $C_{30}H_{46}O_4$ .<sup>[1]</sup> Its chemical structure is based on a seco-lanostane skeleton.<sup>[1][2]</sup>

Table 1: General and Computed Properties of **Kadsuric Acid**

Property	Value	Source
Molecular Formula	C30H46O4	PubChem[1]
Molecular Weight	470.7 g/mol	PubChem[1]
IUPAC Name	(Z,6R)-6-[(3aR,6S,7S,9aS,9bS)-6-(2-carboxyethyl)-3a,6,9b-trimethyl-7-prop-1-en-2-yl-1,2,3,4,7,8,9,9a-octahydrocyclopenta[a]naphthalen-3-yl]-2-methylhept-2-enoic acid	PubChem[1]
CAS Number	62393-88-8	PubChem[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	BioCrick

Note: The physical properties such as melting point and boiling point have not been reported in the readily available literature. The solubility information is qualitative and lacks specific quantitative values.

## Spectroscopic Data

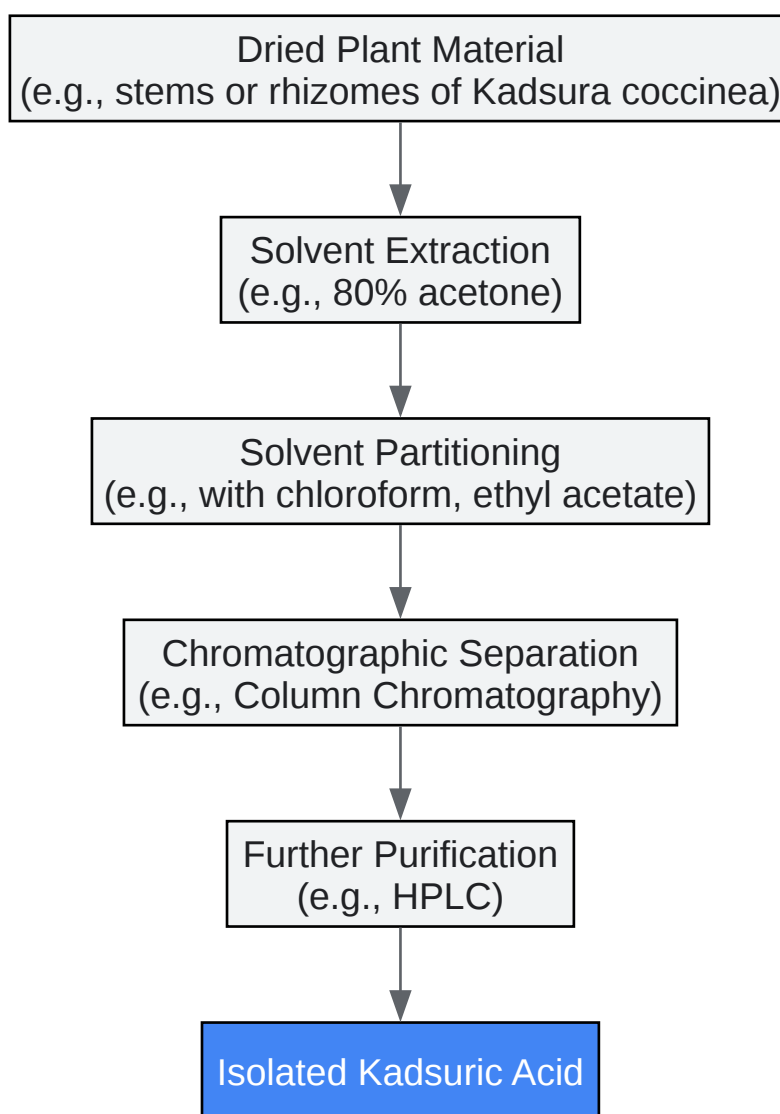
Detailed experimental spectroscopic data for **Kadsuric acid**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR), and Mass Spectrometry (MS) spectra, are not widely available. The initial structure elucidation was reported by Yamada et al. in 1976, but the full spectral data from this publication could not be accessed for this guide.

## Experimental Protocols

## Isolation of **Kadsuric Acid**

**Kadsuric acid** is isolated from the medicinal plant *Kadsura coccinea*.<sup>[1][2]</sup> While a detailed, step-by-step protocol from the original literature is not available, a general workflow for the isolation of triterpenoids from this plant can be inferred from related studies.

The general procedure involves the following conceptual steps:



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**Fig. 1:** Conceptual workflow for the isolation of **Kadsuric acid**.

Detailed Steps (Conceptual):

- Extraction: The dried and powdered plant material (stems or rhizomes) is extracted with a suitable organic solvent, such as acetone.[3]
- Partitioning: The crude extract is then subjected to liquid-liquid partitioning using a series of solvents with varying polarities (e.g., chloroform and ethyl acetate) to separate compounds based on their solubility.[3]
- Chromatography: The resulting fractions are further separated using chromatographic techniques, such as column chromatography over silica gel.
- Purification: Final purification to obtain **Kadsuric acid** is typically achieved through high-performance liquid chromatography (HPLC).

Note: This is a generalized protocol. The specific details of the chromatographic conditions (stationary phase, mobile phase, etc.) for the isolation of **Kadsuric acid** are not available.

## Biological Activity and Signaling Pathways

There is limited specific information on the biological activities of **Kadsuric acid** in the available literature. The genus *Kadsura* is known for producing a variety of bioactive compounds, including those with anti-tumor, anti-HIV, and anti-inflammatory properties.[4] However, studies focusing on the specific pharmacological effects of **Kadsuric acid** are scarce.

Research on other compounds isolated from *Kadsura coccinea* has shown activities such as:

- Inhibition of nitric oxide (NO) production in macrophages.[3]
- Cytotoxic effects against various human tumor cell lines.

Without specific data on the biological targets and mechanisms of action of **Kadsuric acid**, no signaling pathway diagrams can be generated at this time. Further research is required to elucidate the pharmacological profile of this compound.

## Conclusion

**Kadsuric acid** is a structurally interesting triterpenoid from *Kadsura coccinea*. While its basic chemical identity is established, there is a significant lack of publicly available, detailed data regarding its physical properties, comprehensive spectroscopic characterization, a specific and

reproducible isolation protocol, and its biological activities. This guide summarizes the currently available information and highlights the areas where further research is needed to fully characterize this natural product for its potential applications in research and drug development.

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- To cite this document: BenchChem. [Physical and chemical properties of Kadsuric acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589823#physical-and-chemical-properties-of-kadsuric-acid]

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